An In-depth Technical Guide to E-Ceftizoxime Sodium Salt

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*E-Ceftizoxime Sodium Salt*
CAS No.:	*97164-53-9*
Cat. No.:	*B601400*

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This guide provides a comprehensive technical overview of **E-Ceftizoxime Sodium Salt**, tailored for researchers, scientists, and professionals in drug development. It delves into the core scientific principles, from its fundamental chemical properties to its practical applications and analytical methodologies.

Introduction: Understanding E-Ceftizoxime Sodium Salt

E-Ceftizoxime Sodium Salt is a specific stereoisomer of Ceftizoxime Sodium, a third-generation cephalosporin antibiotic.[1][2] The 'E' designation in its name is crucial as it denotes the geometric isomerism at the methoxyimino group, which significantly influences the compound's biological activity and stability. As a member of the beta-lactam class of antibiotics, its primary mechanism of action involves the disruption of bacterial cell wall synthesis, leading to bactericidal effects against a broad spectrum of Gram-positive and Gram-negative bacteria.[2][3] This guide will focus on the technical aspects of the E-isomer, given its importance in pharmaceutical formulations and research applications.

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Physicochemical Properties and Structural Elucidation

A thorough understanding of the physicochemical properties of **E-Ceftizoxime Sodium Salt** is fundamental for its handling, formulation, and analysis.

Structural Formula:

The chemical structure of **E-Ceftizoxime Sodium Salt** is presented below. The key features include the beta-lactam ring fused to a dihydrothiazine ring, the aminothiazole side chain, and the E-configured methoxyimino group.

Caption: Chemical structure of **E-Ceftizoxime Sodium Salt**.

Key Physicochemical Data:

Property	Value	Source
CAS Number	97164-53-9	[4][5]
Molecular Formula	C13H12N5NaO5S2	[4][5]
Molecular Weight	405.38 g/mol	[6]
Appearance	White to pale yellow crystalline powder	[7]
Solubility	Soluble in water	[8]

Synthesis and Purification: A High-Level Overview

The synthesis of **E-Ceftizoxime Sodium Salt** is a multi-step process that requires careful control of reaction conditions to ensure the desired stereochemistry and purity. While various synthetic routes exist, a common approach involves the acylation of a 7-aminocephalosporanic acid (7-ACA) derivative with an activated form of (E)-2-(2-aminothiazol-4-yl)-2-(methoxyimino)acetic acid.

Representative Synthetic Workflow:

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Caption: A simplified workflow for the synthesis of **E-Ceftizoxime Sodium Salt**.

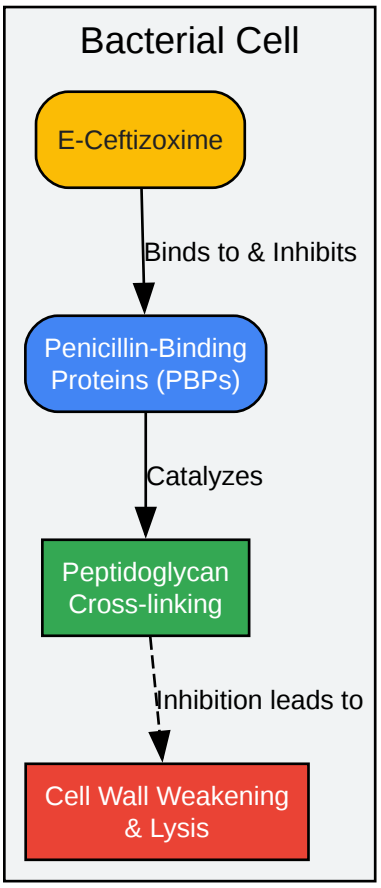
The purification of the final product is critical to remove process-related impurities, which can include the corresponding (Z)-isomer and other degradation products.[9] Purification is often achieved through recrystallization from a suitable solvent system or by preparative chromatography.[10]

Mechanism of Action: Inhibition of Bacterial Cell Wall Synthesis

As a beta-lactam antibiotic, E-Ceftizoxime exerts its bactericidal effect by inhibiting the final step of peptidoglycan synthesis in the bacterial cell wall.[2] This process is mediated by its binding to Penicillin-Binding Proteins (PBPs), which are essential enzymes for cross-linking the peptidoglycan chains.

Signaling Pathway of Bacterial Cell Wall Inhibition:

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Caption: Mechanism of action of E-Ceftizoxime leading to bacterial cell lysis.

The high affinity of E-Ceftizoxime for PBPs in a wide range of bacteria contributes to its broad spectrum of activity.[3] Its resistance to many beta-lactamase enzymes further enhances its efficacy against resistant strains.

Analytical Methodologies for Quality Control

Robust analytical methods are essential for ensuring the identity, purity, and stability of **E-Ceftizoxime Sodium Salt**. High-Performance Liquid Chromatography (HPLC) is the most common technique employed for this purpose.

Experimental Protocol: Purity Determination by HPLC

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This protocol outlines a general method for determining the purity of **E-Ceftizoxime Sodium Salt** and detecting the presence of the (Z)-isomer and other impurities.

1. Instrumentation and Materials:

- HPLC system with a UV detector
- C18 analytical column (e.g., 4.6 mm x 250 mm, 5 µm)
- Mobile Phase A: 0.05 M Ammonium acetate buffer, pH 5.0
- Mobile Phase B: Acetonitrile
- **E-Ceftizoxime Sodium Salt** reference standard and sample
- Volumetric flasks, pipettes, and syringes
- 0.45 µm syringe filters

2. Chromatographic Conditions:

Parameter	Condition
Column	C18 (4.6 mm x 250 mm, 5 µm)
Mobile Phase	Gradient elution with Mobile Phase A and B
Flow Rate	1.0 mL/min
Detection	UV at 254 nm
Injection Volume	20 µL
Column Temperature	30 °C

3. Standard and Sample Preparation:

- Standard Solution: Accurately weigh about 25 mg of **E-Ceftizoxime Sodium Salt** reference standard into a 25 mL volumetric flask. Dissolve in and dilute to volume with Mobile Phase A.

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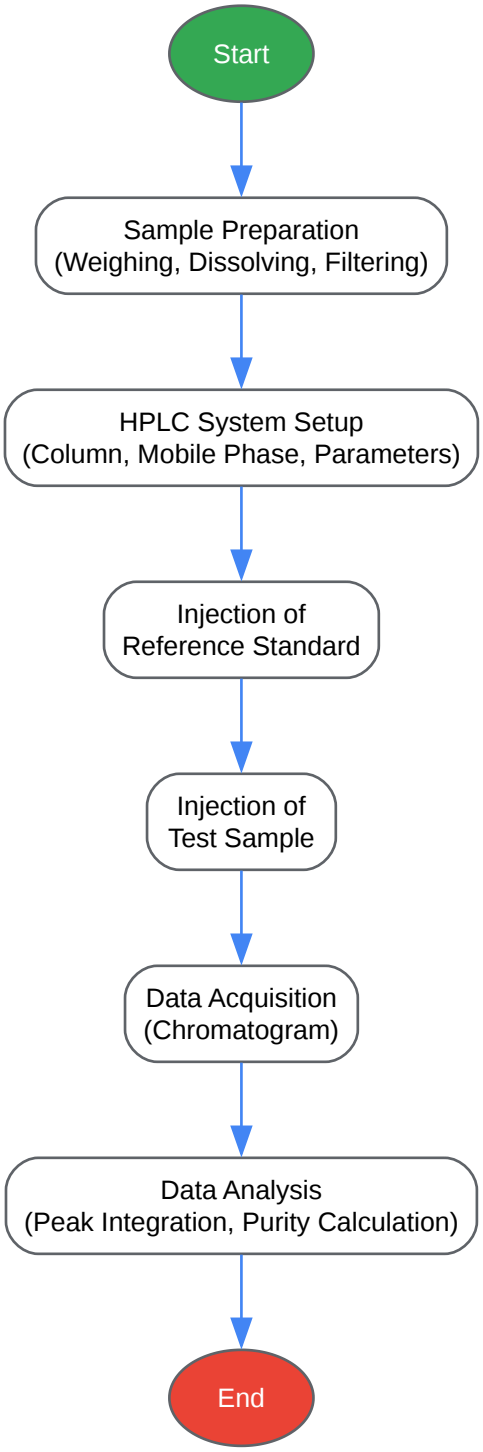
- Sample Solution: Prepare the sample solution in the same manner as the standard solution.
- Filter all solutions through a 0.45 µm syringe filter before injection.

4. Analysis:

- Equilibrate the HPLC system with the initial mobile phase composition.
- Inject the standard solution to determine the retention time and peak area.
- Inject the sample solution.
- Calculate the purity of the sample by comparing the peak area of the main peak to the total area of all peaks.

Analytical Workflow Diagram:

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Caption: A typical workflow for the HPLC analysis of **E-Ceftizoxime Sodium Salt**.

Applications in Research and Development

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E-Ceftizoxime Sodium Salt serves as a critical tool in various research and development activities:

- Antimicrobial Susceptibility Testing: It is used as a reference standard in determining the minimum inhibitory concentrations (MICs) of new antimicrobial agents.
- Infection Models: Researchers utilize E-Ceftizoxime in animal models of infection to study disease pathogenesis and evaluate the efficacy of novel therapeutic interventions.[11]
- Mechanism of Resistance Studies: It is employed to investigate the mechanisms by which bacteria develop resistance to cephalosporin antibiotics.
- Drug Stability and Formulation Studies: E-Ceftizoxime is used in the development of stable and effective parenteral formulations.[12][13]

Conclusion

E-Ceftizoxime Sodium Salt, with its well-defined stereochemistry and potent antibacterial activity, remains a significant compound in the field of infectious disease research and pharmaceutical development. A comprehensive understanding of its chemical properties, synthesis, mechanism of action, and analytical methodologies is paramount for its effective and reliable use in the laboratory and beyond. This guide has provided a detailed technical overview to support scientists and researchers in their work with this important cephalosporin.

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- To cite this document: BenchChem. [An In-depth Technical Guide to E-Ceftizoxime Sodium Salt]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b601400/docs#an-in-depth-technical-guide-to-e-ceftizoxime-sodium-salt]

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